

Fluacrypyrim analytical method validation challenges

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Compound Focus: Fluacrypyrim

CAS No.: 229977-93-9

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Established Analytical Methods for Fluacrypyrim

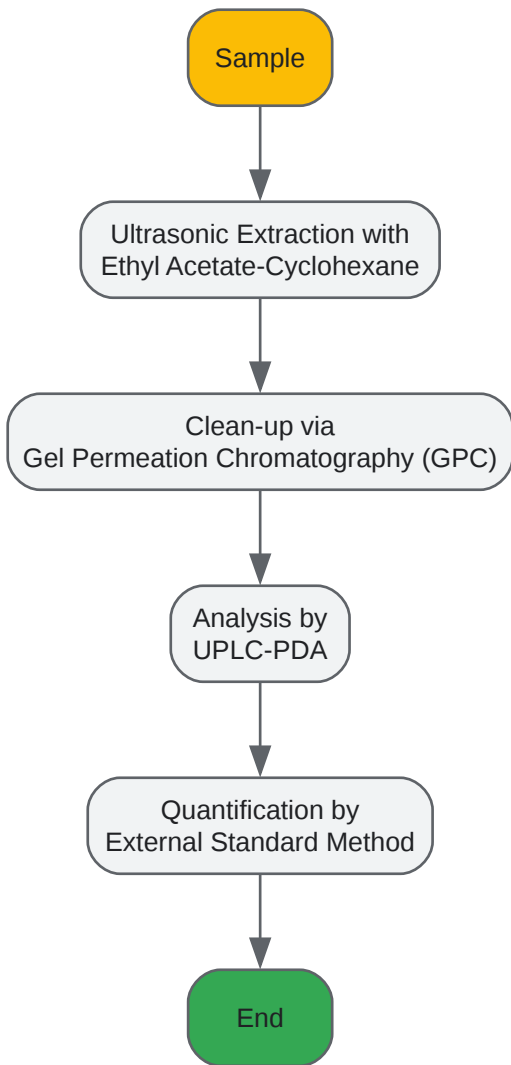
The following table summarizes key parameters from validated methods for determining **fluacrypyrim** residues in various food matrices [1].

Parameter	Method Details
Analytical Technique	Ultra Performance Liquid Chromatography with Photo-Diode Array (UPLC-PDA) detection [1]
Sample Matrices	Fruits and beverages [1]
Extraction Solvent	Ethyl acetate-cyclohexane (1:1, v/v) [1]
Clean-up Method	Gel Permeation Chromatography (GPC) [1]
Column	BEH C18 (50 mm x 2.1 mm, 1.7 µm) [1]
Mobile Phase	Water-acetonitrile (3:7, v/v) [1]
Flow Rate	0.3 mL/min [1]
Detection Wavelength	251 nm [1]

Parameter	Method Details
Linear Range	0.05 - 2 mg/L for both fluoxastrobin and fluacrypyrim [1]
Limit of Detection (LOD)	$\leq 6 \mu\text{g/kg}$ [1]
Limit of Quantification (LOQ)	$\leq 20 \mu\text{g/kg}$ [1]
Recovery Range	82.60% - 101.11% (at spiked levels of 0.01, 0.05, 0.1 mg/kg) [1]
Relative Standard Deviation (RSD)	5.4% - 15.3% [1]

Workflow for Residue Analysis

The diagram below outlines the general sample preparation and analysis workflow based on the method described above [1].



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Modern Multiresidue Method Context

While not specific to **fluacrypyrim**, modern multi-residue analysis approaches offer valuable context for developing robust methods. Key considerations include:

- **Sample Preparation for Complex Matrices:** For fatty samples (like mealworms with 21.9% fat content), effective fat removal is critical. **Acetonitrile-hexane partitioning** is highly effective, with three rounds of partitioning achieving excellent recovery (70-120%) and precision (RSD \leq 20%) for over 83% of 353 target pesticides [2].
- **QuEChERS for Water Samples:** A QuEChERS-based extraction is effective for polar fungicides in surface water. Using 1% formic acid in acetonitrile and a salts packet, this method can achieve

recovery rates of 90-110% for similar compounds [3].

- **Advanced Instrumentation:** Using techniques like **UHPLC-QTOF (Quadrupole Time-of-Flight)** allows for simultaneous analysis of hundreds of pesticide residues with high mass accuracy, which is beneficial for non-targeted screening and confirming identities [4].

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References

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